

An In-depth Technical Guide to the Physical Properties of Calcium Sulfide (CaS)

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Compound of Interest

Compound Name: Calcium sulfide (CaS)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Calcium Sulfide (CaS)**, focusing on its melting point and density. The information is curated for professionals in research and development who require precise and reliable data. This document includes a summary of quantitative data, detailed experimental protocols for property determination, and a logical workflow for analysis.

Core Physical Properties of Calcium Sulfide

Calcium Sulfide is an inorganic compound with the formula CaS. It presents as a white, crystalline solid and adopts a cubic rock salt crystal structure, similar to sodium chloride, which is indicative of its highly ionic bonding.[1][2] This strong ionic character is responsible for its high melting point.[1] In its crystal lattice, each sulfide ion (S^{2-}) is octahedrally coordinated to six calcium ions (Ca^{2+}), and each calcium ion is similarly surrounded by six sulfide ions.[1][2][3]

The physical properties of CaS can vary slightly based on the purity of the sample and the method of measurement. The data compiled from various sources is presented below for easy comparison.

Physical Property	Value	Units
Melting Point	2525[2][4][5]	°C
>2000[6]	°C	
2400[4]	°C	
Density	2.59[2][6]	g/cm ³
2.60[4]	g/cm ³	
2.5[5]	g/cm ³	
Molar Mass	72.14[2][6]	g/mol
Crystal Structure	Cubic (Halite)[1][2][3]	-
Space Group	Fm3m[1][2]	-
Lattice Constant	0.56908	nm

Experimental Protocols for Property Determination

Accurate determination of physical properties such as melting point and density requires standardized experimental procedures. Given the nature of CaS, particularly its high melting point and reactivity with moisture, specific considerations must be taken.

The properties of CaS are highly dependent on its purity. A common laboratory-scale synthesis method involves the high-temperature reduction of calcium sulfate or the direct reaction of the elements.

Protocol: Carbothermic Reduction of Calcium Sulfate[1][7]

- Preparation: Finely ground, anhydrous calcium sulfate (CaSO₄) is thoroughly mixed with a stoichiometric excess of finely powdered carbon (charcoal).
- Heating: The mixture is placed in a clay or alumina crucible.
- Reaction: The crucible is heated in a furnace to a temperature between 900°C and 1100°C in an inert atmosphere (e.g., argon or nitrogen) for 1.5 to 2 hours to facilitate the reduction

reaction: $\text{CaSO}_4 + 2\text{C} \rightarrow \text{CaS} + 2\text{CO}_2$.

- **Cooling & Purification:** The crucible is cooled under an inert atmosphere to prevent oxidation. The resulting CaS product may be further purified by washing with deoxygenated water to remove unreacted CaSO_4 and other soluble impurities, followed by drying under vacuum.

The extremely high melting point of CaS ($>2000^\circ\text{C}$) precludes the use of standard capillary melting point apparatus commonly used for organic compounds.^[8] High-temperature techniques are required.

Protocol: High-Temperature Thermal Analysis

- **Sample Preparation:** A small, high-purity sample of CaS powder is pressed into a pellet and placed in a tungsten or tantalum crucible, as these metals have very high melting points and are inert under the experimental conditions.
- **Apparatus:** A high-temperature furnace capable of reaching temperatures above 2600°C , equipped with a calibrated optical pyrometer or a thermocouple (e.g., Type C: tungsten-rhenium) for temperature measurement. The furnace must maintain an inert gas atmosphere (e.g., high-purity argon) to prevent oxidation of the sample and crucible.
- **Procedure:** a. The crucible containing the sample is placed in the furnace. b. The furnace is evacuated and backfilled with the inert gas. c. The temperature is increased at a controlled rate (e.g., $10\text{--}20^\circ\text{C}$ per minute). d. The sample is continuously observed via a viewport using the optical pyrometer. e. The melting point is recorded as the temperature at which the solid-to-liquid phase transition is visually observed. This is often seen as a distinct change in surface appearance or the collapse of the sample structure.

The density of a solid can be determined using several methods. For a powdered solid like CaS, gas pycnometry is a precise and suitable technique.

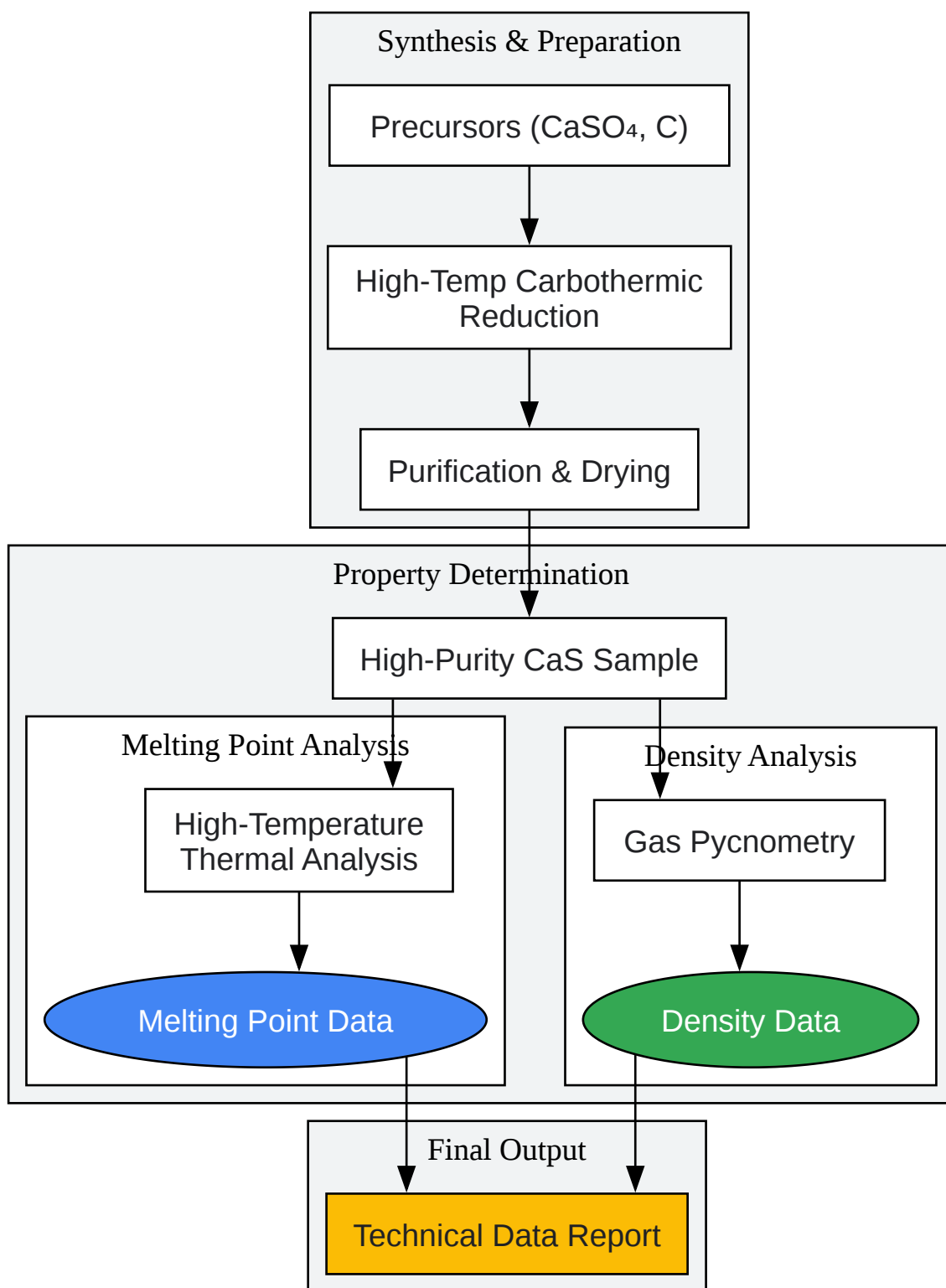
Protocol: Gas Pycnometry^[9]

- **Principle:** Gas pycnometry determines the true volume of a solid by measuring the pressure change of a known quantity of an inert gas (typically helium) in a calibrated chamber with and without the sample. Helium is used as it can penetrate fine pores without being adsorbed.

- Apparatus: A gas pycnometer.
- Procedure: a. Calibration: The volume of the empty sample chamber is calibrated according to the instrument's specifications. b. Sample Preparation: A precisely weighed sample of dry CaS powder (mass 'm') is placed into the sample chamber. The sample must be thoroughly dried to remove any adsorbed moisture which would affect the volume measurement. c. Measurement: The sample chamber is sealed and purged with helium to remove air and moisture. The analysis is initiated, where the instrument automatically introduces a known quantity of helium and measures the pressure difference to calculate the sample's volume ('V'). d. Calculation: The density (ρ) is calculated using the formula: $\rho = m / V$. The measurement is typically repeated several times to ensure reproducibility.

Visualization of Experimental Workflow

The logical flow from material synthesis to final property characterization is a critical aspect of materials science research. The following diagram illustrates a generalized workflow for determining the physical properties of synthesized Calcium Sulfide.



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